Validating the structure of 5-Methyl-3-oxohexanal using spectroscopic techniques

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Compound of Interest

Compound Name:	*5-Methyl-3-oxohexanal*
Cat. No.:	*B13203246*

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Spectroscopic Validation of 5-Methyl-3-oxohexanal: A Comparative Guide

In the landscape of drug discovery and development, the unambiguous structural confirmation of novel chemical entities is paramount. This guide provides a comparative analysis of the spectroscopic techniques used to validate the structure of **5-Methyl-3-oxohexanal**, a bifunctional molecule with potential applications in organic synthesis. By examining predicted spectroscopic data for **5-Methyl-3-oxohexanal** and comparing it with experimental data for its structural isomer, 3-Methyl-5-oxohexanal, we delineate the key differentiating features observable in Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Comparative Spectroscopic Data

The structural elucidation of organic molecules relies on the synergistic interpretation of data from various spectroscopic methods. Below is a summary of the predicted data for **5-Methyl-3-oxohexanal** and the available experimental and predicted data for its isomer, 3-Methyl-5-oxohexanal.

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Table 1: ^{1}H NMR Data Comparison (Predicted)

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Assignment	5-Methyl-3-oxohexanal (Predicted Chemical Shift, δ [ppm])	3-Methyl-5-oxohexanal (Predicted Chemical Shift, δ [ppm])	Key Differentiator
-CHO	9.7 (t)	9.8 (t)	Subtle shift differences and coupling patterns.
-CH_2-CHO	2.8 (d)	2.5 (m)	The methylene protons adjacent to the aldehyde in 5-Methyl-3-oxohexanal are a clean doublet, whereas in the isomer, they are a more complex multiplet.
-CH(CH_3)-	2.5 (m)	2.3 (m)	The chemical environment of the methine proton is different, leading to distinct shifts.
-CH_2-CO-	2.2 (d)	2.7 (d)	The methylene adjacent to the ketone shows a downfield shift in 3-Methyl-5-oxohexanal due to the proximity of the aldehyde.
-CH(CH_3)$_2$	2.1 (septet)	-	The isopropyl methine proton is unique to 5-Methyl-3-oxohexanal.
-CH_3 (ketone)	-	2.1 (s)	The singlet for the acetyl methyl group is a key indicator for 3-Methyl-5-oxohexanal.

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-CH_3 (isopropyl)	1.1 (d)	-	The doublet for the two equivalent methyl groups of the isopropyl moiety is characteristic of 5-Methyl-3-oxohexanal.
-CH_3 (secondary)	-	1.0 (d)	The doublet for the methyl group at the 3-position is characteristic of 3-Methyl-5-oxohexanal.

Note: Predicted data is based on standard chemical shift values and coupling constant estimations.

Table 2: ^{13}C NMR Data Comparison (Predicted)

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Assignment	5-Methyl-3-oxohexanal (Predicted Chemical Shift, δ [ppm])	3-Methyl-5-oxohexanal (Predicted Chemical Shift, δ [ppm])	Key Differentiator
-CHO	202	203	The aldehyde carbon chemical shifts are similar but distinguishable.
C=O (ketone)	211	209	The ketone carbon chemical shifts are distinct for each isomer.
-CH_2-CHO	50	45	The position of the methylene carbon adjacent to the aldehyde is a clear point of differentiation.
-CH_2-CO-	48	52	The position of the methylene carbon adjacent to the ketone is also a key distinguishing feature.
-CH(CH_3)-	35	30	The methine carbon chemical shifts are different due to their positions in the carbon chain.
-CH(CH_3)$_2$	25	-	The isopropyl methine carbon is only present in 5-Methyl-3-oxohexanal.
-CH_3 (ketone)	-	30	The acetyl methyl carbon provides a

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			unique signal for 3-Methyl-5-oxohexanal.
-CH_3 (isopropyl)	18	-	The two equivalent methyl carbons of the isopropyl group in 5-Methyl-3-oxohexanal will give a single signal.
-CH_3 (secondary)	-	20	The methyl carbon at the 3-position in the isomer will have a characteristic chemical shift.

Note: Predicted data is based on standard chemical shift values.

Table 3: IR Spectroscopy Data Comparison

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Functional Group	5-Methyl-3-oxohexanal (Predicted Absorption, cm^{-1})	3-Methyl-5-oxohexanal (Predicted Absorption, cm^{-1})	Key Differentiator
Aldehyde C-H Stretch	2820, 2720	2825, 2725	The presence of two distinct peaks for the aldehyde C-H stretch is characteristic of both, but their exact positions may vary slightly.
Aldehyde C=O Stretch	~1725	~1730	The position of the aldehyde carbonyl stretch can be influenced by the surrounding structure.
Ketone C=O Stretch	~1715	~1715	The ketone carbonyl stretch is expected to be in a similar region for both isomers. The overall shape of the carbonyl absorption band may differ.
C-H Bending (isopropyl)	~1385, ~1370	-	The presence of a split peak around 1380 cm^{-1} is a strong indicator of an isopropyl group, unique to 5-Methyl-3-oxohexanal.

Note: Predicted data is based on typical IR absorption frequencies for the respective functional groups.

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Table 4: Mass Spectrometry Data Comparison

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m/z	5-Methyl-3-oxohexanal (Predicted Key Fragments)	3-Methyl-5-oxohexanal (Experimental Key Fragments)[1]	Key Differentiator
128	$[M]^+$	$[M]^+$ (low abundance)	The molecular ion peak is expected for both, though it may be weak.
113	$[M-CH_3]^+$	-	Loss of a methyl group from the isopropyl moiety.
85	$[M-C_3H_7]^+$	$[M-C_3H_7]^+$	McLafferty rearrangement (ketone).
71	$[C_4H_7O]^+$	-	Cleavage alpha to the ketone.
57	$[C_3H_5O]^+$ / $[C_4H_9]^+$	58	Cleavage alpha to the aldehyde and ketone. The m/z 58 peak in the isomer is likely due to a McLafferty rearrangement involving the aldehyde.
43	$[C_3H_7]^+$ / $[CH_3CO]^+$	$[CH_3CO]^+$	The acetyl cation is expected to be a prominent peak for 3-Methyl-5-oxohexanal.
29	$[CHO]^+$	-	A small peak corresponding to the formyl cation may be observed.

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Note: Predicted fragmentation for **5-Methyl-3-oxohexanal** is based on general mass spectrometry fragmentation rules for aldehydes and ketones.

Experimental Protocols

Accurate structural validation necessitates rigorous experimental procedures. The following are generalized protocols for the spectroscopic techniques discussed.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the purified compound in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a 5 mm NMR tube.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition:
  - Tune and shim the spectrometer for the specific sample.
  - Acquire a one-dimensional proton spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
  - Use a pulse angle of 30-45 degrees and a relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled carbon spectrum.
  - A larger number of scans will be required compared to ^1H NMR due to the low natural abundance of ^{13}C.
  - DEPT (Distortionless Enhancement by Polarization Transfer) experiments (DEPT-90 and DEPT-135) should be performed to differentiate between CH, CH_2, and CH_3 groups.
- Data Processing: Process the raw data (FID) by applying a Fourier transform, phase correction, and baseline correction. Calibrate the chemical shifts using the residual solvent peak or an internal standard (e.g., TMS).

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Infrared (IR) Spectroscopy

- Sample Preparation:
  - Neat Liquid: Place a drop of the neat liquid sample between two salt plates (e.g., NaCl or KBr).
  - Solution: Dissolve the sample in a suitable solvent (e.g., CCl_4, $CHCl_3$) that has minimal IR absorption in the regions of interest.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - Record a background spectrum of the empty sample holder (or the solvent).
  - Record the sample spectrum.
  - The instrument software will automatically subtract the background spectrum from the sample spectrum.
- Data Analysis: Identify the characteristic absorption bands corresponding to the functional groups present in the molecule.

Mass Spectrometry (MS)

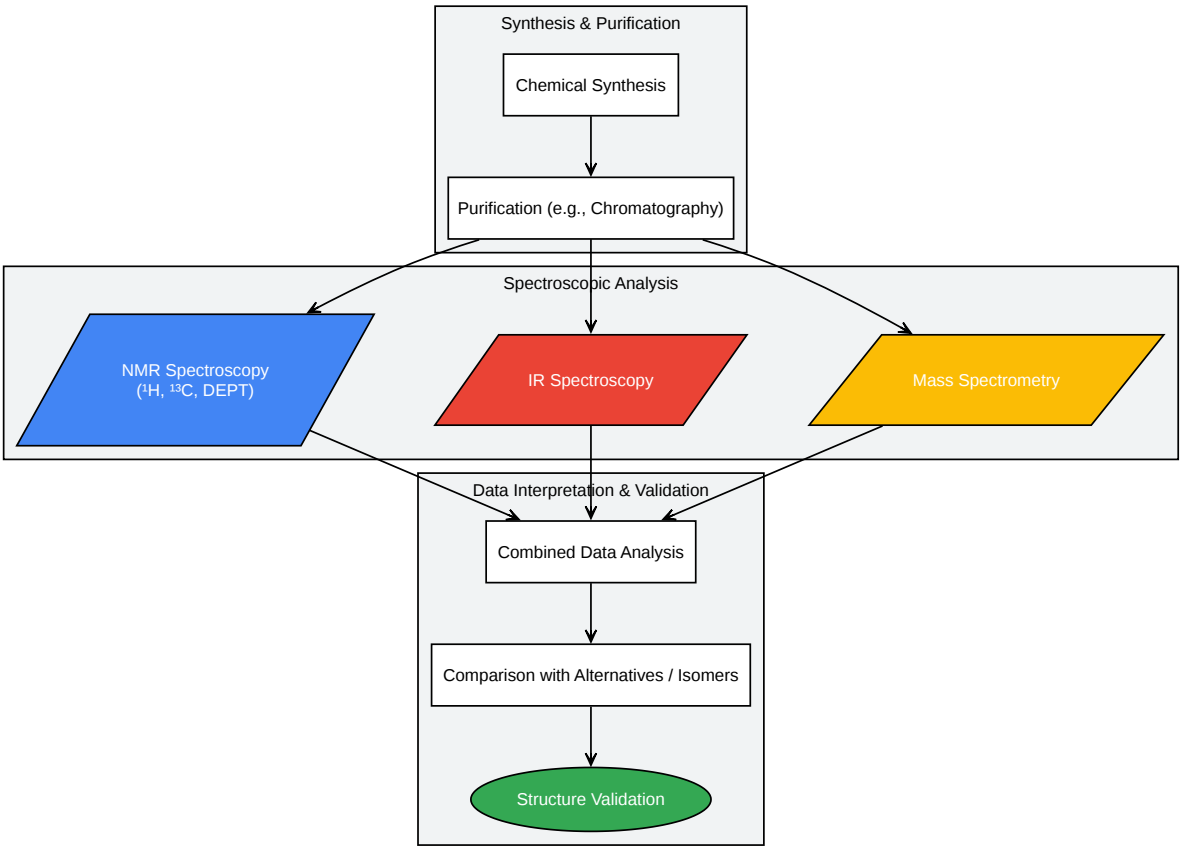
- Sample Introduction: Introduce the sample into the mass spectrometer via a suitable method, such as Gas Chromatography (GC-MS) for volatile compounds or direct infusion.
- Ionization: Utilize an appropriate ionization technique, typically Electron Ionization (EI) for GC-MS, which provides detailed fragmentation patterns.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus m/z.

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- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to deduce the structure of the molecule.

Workflow for Spectroscopic Validation

The logical flow for validating a chemical structure using these spectroscopic techniques is illustrated below.



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